

# Meliantriol: A Potent Antifeedant for Research in Chemical Ecology

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## Compound of Interest

Compound Name: Meliantriol

Cat. No.: B1676183

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Meliantriol** is a naturally occurring limonoid, a type of tetranortriterpenoid, isolated from the seeds of the neem tree (*Azadirachta indica*)[1][2]. It is recognized as a potent insect antifeedant, playing a crucial role in the chemical defense mechanisms of its source plant[3]. This property makes **Meliantriol** a valuable research tool in chemical ecology for studying insect-plant interactions, taste reception, and for the development of novel, biodegradable pest control agents[4][5]. These application notes provide detailed information on the use of **Meliantriol** in research, including its biological activity, protocols for its extraction and use in bioassays, and an overview of its presumed mechanism of action.

## Biological Activity and Data Presentation

**Meliantriol**'s primary mode of action is as a feeding deterrent. It acts on the gustatory systems of insects, causing them to cease feeding even at very low concentrations[3]. While specific quantitative data for **Meliantriol** is scarce in publicly available literature, the following tables summarize representative antifeedant and growth inhibitory activities of related limonoids and neem seed extracts, which are indicative of the potency of this class of compounds.

Table 1: Antifeedant Activity of Neem Limonoids and Extracts against Lepidopteran Pests

Compound/ Extract	Insect Species	Bioassay Method	Concentrati on	Antifeedant Index (%)	Reference
Neem Leaf Ethyl Acetate Extract	Tenebrio molitor	No-Choice Leaf Disc	0.5%	51.53	
Neem Leaf Ethyl Acetate Extract	Tenebrio molitor	No-Choice Leaf Disc	10%	82.05	
Neem Seed Kernel Extract	Spodoptera frugiperda	No-Choice Leaf Disc	1%	High	<a href="#">[6]</a>
Melia dubia Dichloroethan e Extract	Spodoptera litura	Leaf Disc Choice	32.0 µg/cm <sup>2</sup> (EC <sub>50</sub> )	50	<a href="#">[6]</a>
Melia dubia Methanol Extract	Spodoptera litura	Leaf Disc Choice	28.5 µg/cm <sup>2</sup> (EC <sub>50</sub> )	50	<a href="#">[6]</a>

Table 2: Growth Regulatory Effects of Neem-Based Products on Various Insect Pests

Product	Insect Species	Effect	Concentration	Result	Reference
Neemix 4.5 (4.5% Azadirachtin)	Diaprepes abbreviatus (neonate larvae)	Larval Weight Reduction	45 mg/liter AZA	60% weight reduction vs. control	<a href="#">[7]</a>
Neemix 4.5 (4.5% Azadirachtin)	Diaprepes abbreviatus (3-wk-old larvae)	Larval Weight Reduction	45 mg/liter AZA	30% weight reduction vs. control	<a href="#">[7]</a>
Neemix 4.5 (4.5% Azadirachtin)	Diaprepes abbreviatus (neonate larvae)	Larval Growth Inhibition	42.9 mg/liter AZA in diet	>97% growth inhibition	<a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Extraction and Partial Purification of Meliantriol from Neem Seeds

This protocol describes a general method for the extraction of limonoids, including **Meliantriol**, from neem seeds, followed by a partial purification step.

Materials:

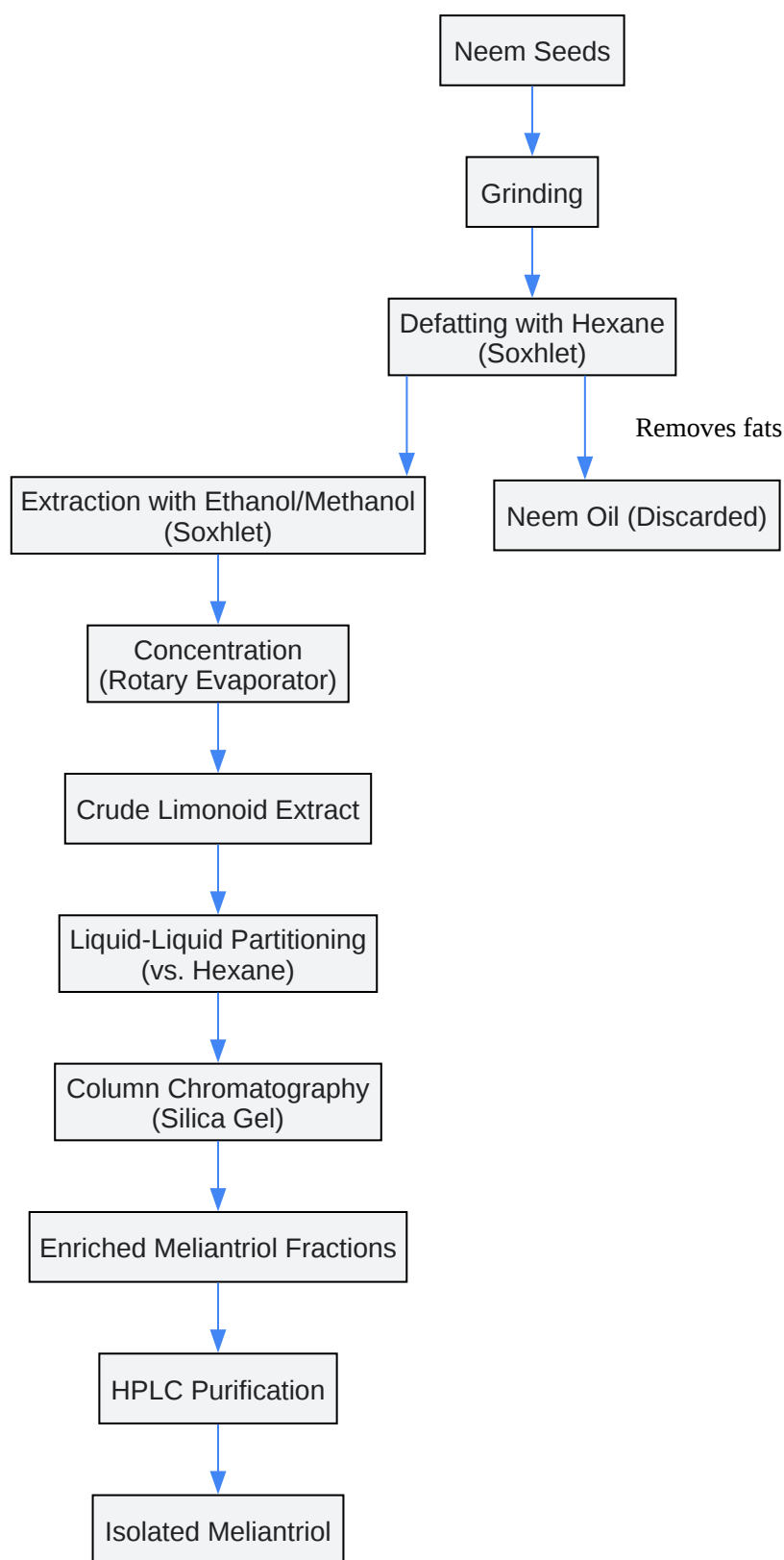
- Mature, dried neem seeds
- Hexane
- Ethanol (95%)
- Dichloromethane
- Methanol
- Silica gel for column chromatography

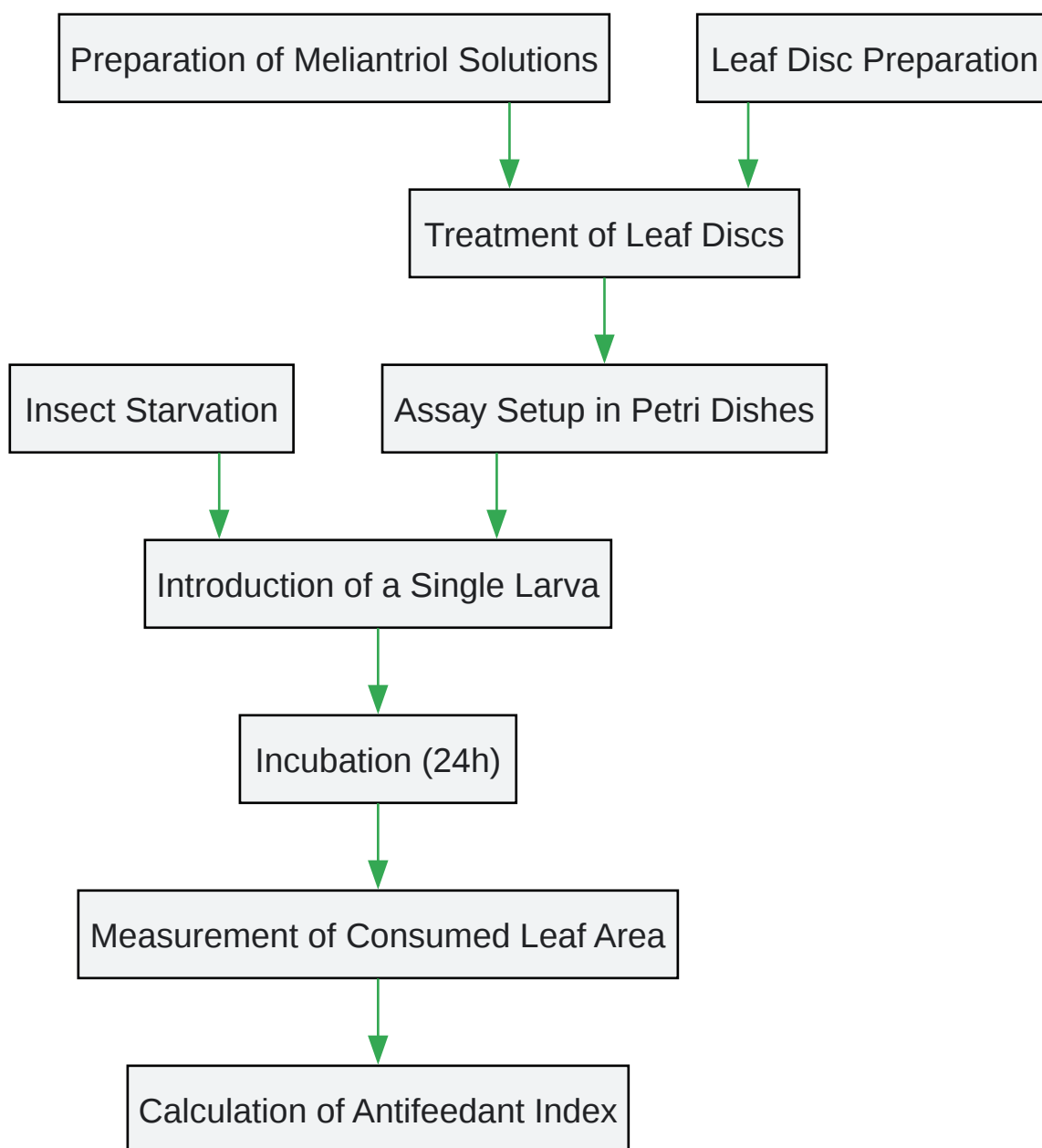
- Rotary evaporator
- Soxhlet apparatus
- Grinder or mill
- Filter paper

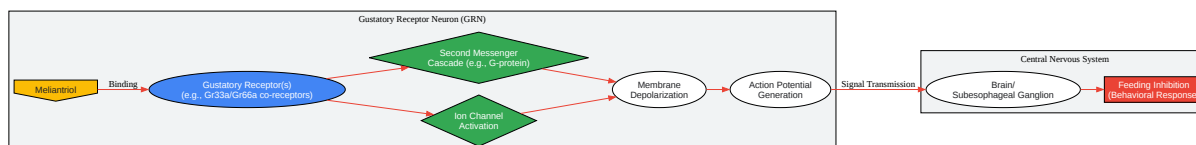
Procedure:

- Seed Preparation: Decorticate the neem seeds to obtain the kernels. Grind the kernels into a coarse powder[8].
- Defatting: Extract the neem kernel powder with hexane using a Soxhlet apparatus for 6-8 hours to remove the bulk of the oil. Discard the hexane extract (or reserve for other purposes). Air-dry the defatted neem cake to remove residual hexane[8].
- Limonoid Extraction: Extract the defatted neem cake with 95% ethanol or methanol using the Soxhlet apparatus for 8-12 hours. The polar solvent will extract the limonoids, including **Meliantriol**[3][8].
- Solvent Evaporation: Concentrate the ethanolic or methanolic extract under reduced pressure using a rotary evaporator to obtain a crude, gummy residue[8].
- Liquid-Liquid Partitioning: Dissolve the crude extract in a mixture of methanol and water (e.g., 9:1 v/v). Partition this aqueous methanol solution against a non-polar solvent like hexane or petroleum ether to remove remaining non-polar impurities. **Meliantriol** and other limonoids will remain in the aqueous methanol phase. Repeat this step 2-3 times[8].
- Column Chromatography: Concentrate the aqueous methanol phase to dryness. Dissolve the resulting powder in a minimal amount of a suitable solvent (e.g., dichloromethane-methanol mixture). Apply the concentrated extract to a silica gel column. Elute the column with a gradient of a non-polar to a polar solvent system (e.g., hexane-ethyl acetate, followed by ethyl acetate-methanol) to separate the different limonoids. Collect the fractions and monitor by Thin Layer Chromatography (TLC) to identify fractions containing **Meliantriol** (requires a **Meliantriol** standard for comparison)[8].

- Further Purification: Fractions enriched with **Meliantriol** can be further purified using High-Performance Liquid Chromatography (HPLC)[9][10][11]. A C18 column with a mobile phase of acetonitrile and water is commonly used for the separation of neem limonoids[9][10].







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